

The Structure-Activity Relationship of Maridomycin V and Its Derivatives: A Comparative Guide

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Compound of Interest

Compound Name: Maridomycin V

CAS No.: 35942-57-5

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Maridomycin V, a 16-membered macrolide antibiotic, and its derivatives have been a subject of interest in the pursuit of potent antimicrobial agents. Understanding the relationship between their chemical structure and biological activity is crucial for the development of new and more effective antibiotics. This guide provides a comparative analysis of **Maridomycin V** and its key derivative, 9-propionylmaridomycin, with supporting experimental data and methodologies.

Comparative Analysis of Antibacterial Activity

The antibacterial spectrum of **Maridomycin V** and its derivatives is primarily focused on Gram-positive bacteria. The most studied derivative, 9-propionylmaridomycin, exhibits enhanced in vivo efficacy compared to the parent compound, which is attributed to improved pharmacokinetic properties. Below is a summary of the in vitro antibacterial activity of 9-propionylmaridomycin against various bacterial strains.

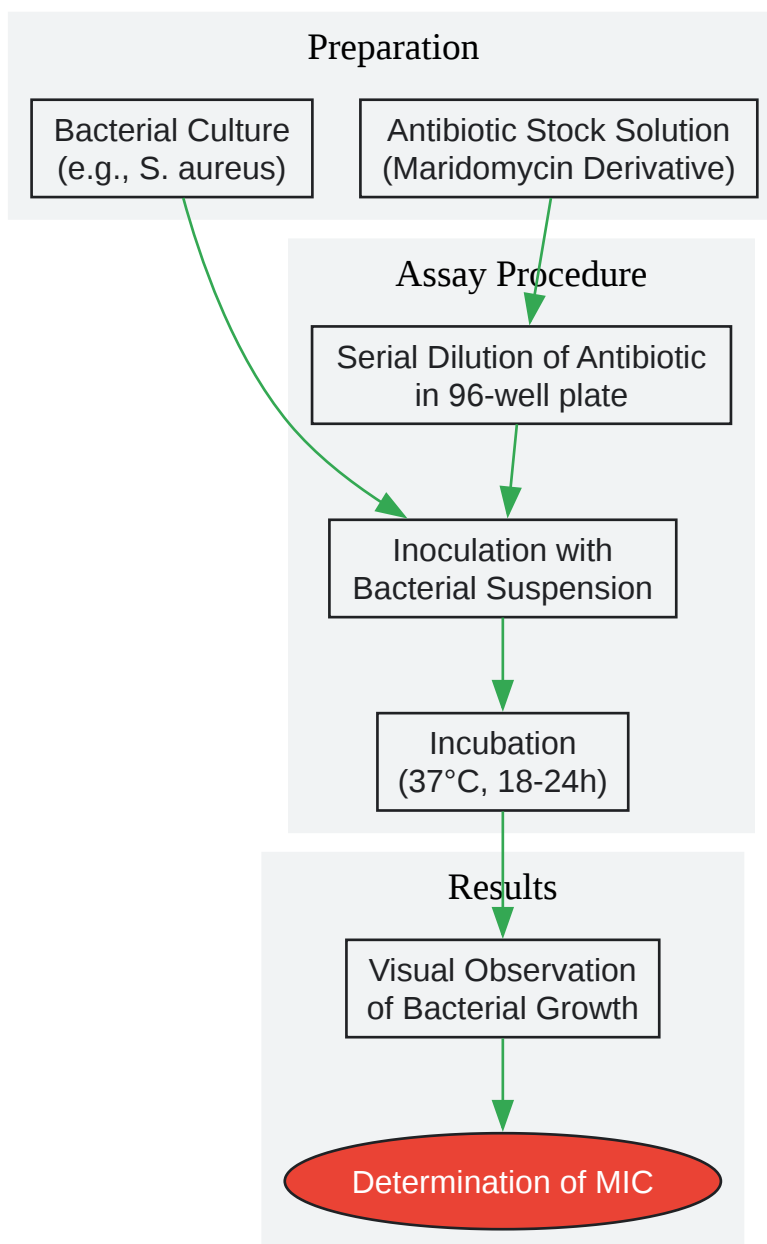
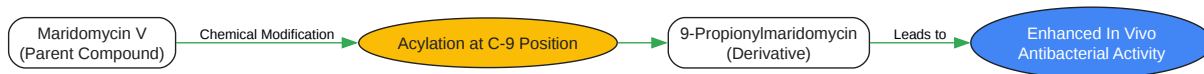
Table 1: In Vitro Antibacterial Activity of 9-Propionylmaridomycin

Bacterial Strain	Minimum Inhibitory Concentration (MIC, $\mu\text{g/mL}$)
Staphylococcus aureus 209-P JC	0.39
Staphylococcus aureus Smith	0.39
Staphylococcus epidermidis	0.2
Streptococcus pyogenes C-203	0.05
Streptococcus pneumoniae Type I	0.025
Bacillus subtilis ATCC 6633	0.1
Corynebacterium diphtheriae	0.012
Neisseria gonorrhoeae	0.78
Vibrio cholerae	6.25

Data sourced from Kondo et al., 1973.[\[1\]](#)

Structure-Activity Relationship Insights

The key structural modification in 9-propionylmaridomycin is the acylation of the hydroxyl group at the C-9 position of the lactone ring. This seemingly minor change has a significant impact on the molecule's biological properties.



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References

- 1. Maridomycin, a new macrolide antibiotic. In vitro antibacterial activity of 9-propionylmaridomycin - PubMed [pubmed.ncbi.nlm.nih.gov]
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